

# Application Notes and Protocols: Desmethyl Formetanate Certified Reference Material

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## Compound of Interest

Compound Name: *Desmethyl formetanate*

Cat. No.: *B15191703*

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## Introduction

Formetanate is a carbamate insecticide and acaricide used to control mites and insects on various agricultural products.[1] The analysis of its residues in food and environmental samples is crucial for ensuring consumer safety and regulatory compliance. Metabolic and degradation pathways of formetanate can lead to the formation of metabolites, including **desmethyl formetanate**. The presence of these metabolites must also be monitored, necessitating the availability of high-purity certified reference materials (CRMs) for accurate analytical identification and quantification.

**Desmethyl formetanate** is a primary metabolite of formetanate. While specific certified reference materials for **desmethyl formetanate** are not widely documented, their utility in analytical laboratories is analogous to other desmethyl pesticide metabolites, such as Acetamiprid-N-desmethyl.[2][3] This document provides detailed application notes and protocols for the hypothetical use of a **Desmethyl Formetanate** Certified Reference Material in analytical workflows. The methodologies are based on established analytical techniques for formetanate and other carbamate pesticides.[4][5][6][7]

## Product Information

Product Name	Desmethyl Formetanate Certified Reference Material
Appearance	White to off-white solid
Chemical Formula	C10H13N3O2
Molecular Weight	207.23 g/mol
Purity	≥98%
Storage	-20°C
Solubility	Soluble in Methanol, Acetonitrile
CAS Number	Not available

## Applications

A certified reference material for **desmethyl formetanate** is essential for a variety of analytical applications, including:

- **Quantitative Analysis:** Used as a standard in chromatographic techniques such as High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-tandem Mass Spectrometry (LC-MS/MS) to accurately quantify **desmethyl formetanate** residues in agricultural and environmental samples.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Method Validation:** Critical for the validation of new analytical methods, ensuring accuracy, precision, and linearity.
- **Metabolism Studies:** Employed in studies investigating the metabolic fate of formetanate in various biological systems.
- **Environmental Monitoring:** Used to detect and quantify **desmethyl formetanate** in soil and water samples to assess environmental contamination.

## Experimental Protocols

### Preparation of Standard Stock and Working Solutions

Objective: To prepare accurate concentrations of **desmethyl formetanate** for calibration curves and spiking experiments.

Materials:

- **Desmethyl Formetanate** Certified Reference Material
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Volumetric flasks (Class A)
- Calibrated micropipettes

Protocol:

- Stock Solution (1000 µg/mL):
  - Allow the CRM vial to equilibrate to room temperature before opening.
  - Accurately weigh 10 mg of the **Desmethyl Formetanate** CRM.
  - Dissolve the weighed CRM in a 10 mL Class A volumetric flask using methanol.
  - Ensure complete dissolution by vortexing or sonicating.
  - Store the stock solution at -20°C in an amber vial.
- Working Solutions (e.g., 10 µg/mL, 1 µg/mL):
  - Perform serial dilutions of the stock solution using acetonitrile or a mixture of acetonitrile and water to prepare working solutions of desired concentrations.
  - For example, to prepare a 10 µg/mL working solution, pipette 100 µL of the 1000 µg/mL stock solution into a 10 mL volumetric flask and dilute to volume with the desired solvent.
  - Prepare fresh working solutions daily.

## Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Method for Fruit Samples

Objective: To extract **desmethyl formetanate** from a complex matrix for LC-MS/MS analysis. This protocol is adapted from methods used for formetanate hydrochloride.[\[6\]](#)[\[7\]](#)

### Materials:

- Homogenized fruit sample (15 g)
- Acetonitrile (1% acetic acid)
- Magnesium sulfate (anhydrous)
- Sodium acetate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Centrifuge tubes (50 mL and 2 mL)
- Centrifuge

### Protocol:

- Extraction:
  - Weigh 15 g of the homogenized sample into a 50 mL centrifuge tube.
  - Add 15 mL of acetonitrile with 1% acetic acid.
  - Add 6 g of anhydrous magnesium sulfate and 1.5 g of sodium acetate.
  - Cap the tube and vortex vigorously for 1 minute.
  - Centrifuge at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer 1 mL of the supernatant (acetonitrile layer) to a 2 mL d-SPE tube containing 150 mg of anhydrous magnesium sulfate, 50 mg of PSA, and 50 mg of C18.
- Vortex for 30 seconds.
- Centrifuge at 10,000 rpm for 2 minutes.
- Final Preparation:
  - Take an aliquot of the cleaned supernatant and filter through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

## Analytical Method: LC-MS/MS Quantification

Objective: To quantify the concentration of **desmethyl formetanate** in the prepared sample extract.

Instrumentation:

- HPLC system coupled with a triple quadrupole mass spectrometer.
- C18 analytical column (e.g., 2.1 mm x 100 mm, 1.8 µm).

LC Parameters:

Parameter	Value
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	5% B to 95% B over 10 minutes
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 µL

MS/MS Parameters (Hypothetical):

Analyte	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)	Collision Energy (eV)
Desmethyl Formetanate	208.1	165.1	91.1	15

Data Analysis:

- Construct a calibration curve using the prepared working standards.
- Quantify the amount of **desmethyl formetanate** in the sample by comparing its peak area to the calibration curve.

## Quantitative Data Summary

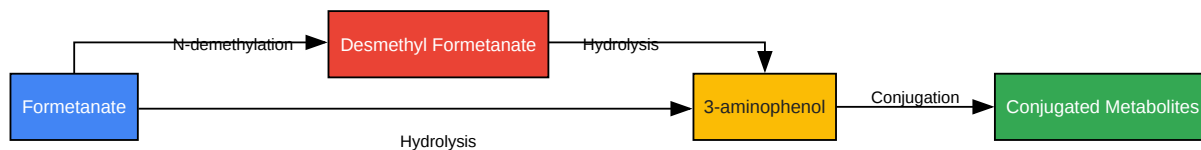
The following table presents hypothetical performance data for the LC-MS/MS method described above.

Matrix	Spike Level (ng/g)	Average Recovery (%)	Relative Standard Deviation (RSD, %)	Limit of Quantification (LOQ, ng/g)
Apple	10	98.5	4.2	0.5
Grape	10	95.2	5.1	0.5
Orange	10	92.8	6.5	1.0
Soil	20	90.5	7.8	2.0
Water	5	101.2	3.5	0.1

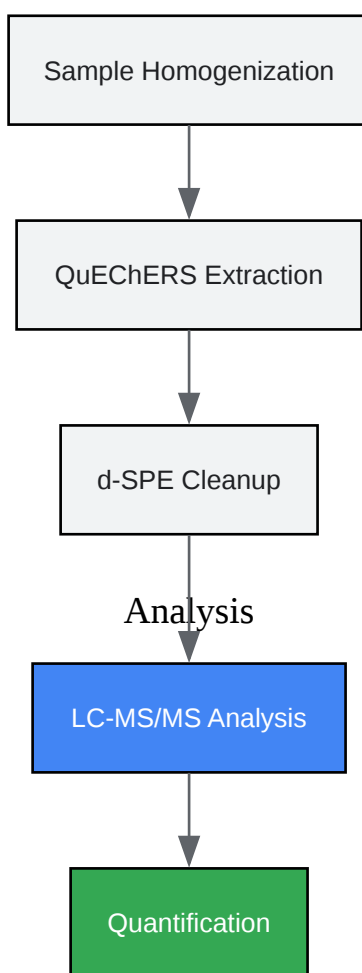
## Visualizations

### Formetanate Metabolism and the Role of Desmethyl Formetanate

The following diagram illustrates the metabolic pathway of formetanate, highlighting the formation of **desmethyl formetanate**.



### Sample Preparation



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- To cite this document: BenchChem. [Application Notes and Protocols: Desmethyl Formetanate Certified Reference Material]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15191703#desmethyl-formetanate-certified-reference-materials]

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